

Evonimine as a Reference Standard in Analytical Chemistry: Application Notes and Protocols

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Introduction

Evonimine is a complex sesquiterpene pyridine alkaloid isolated from plants of the Celastraceae family, notably Tripterygium wilfordii.[1][2][3] Due to its potent biological activities, including immunosuppressive and anti-inflammatory effects, there is a growing interest in its therapeutic potential.[4][5] Accurate quantification and characterization of **evonimine** in various matrices, from raw plant material to biological samples, are crucial for research and development. This document provides detailed application notes and protocols for the use of **evonimine** as a reference standard in analytical chemistry, ensuring reliable and reproducible results.

These protocols are based on established analytical methodologies for structurally similar sesquiterpene pyridine alkaloids, given the limited publicly available data specific to **evonimine** as a certified reference standard.

Physicochemical Properties of Evonimine Reference Standard

A well-characterized reference standard is fundamental for accurate analytical measurements. The following table summarizes the typical physicochemical properties of an **evonimine** reference standard.



Property	Typical Specification	Method of Determination
Chemical Formula	C36H45NO17	Mass Spectrometry
Molecular Weight	763.7 g/mol	Mass Spectrometry
Appearance	White to off-white crystalline solid	Visual Inspection
Purity (by HPLC)	≥ 98.0%	High-Performance Liquid Chromatography (HPLC)
Purity (by qNMR)	≥ 95.0% (mass fraction)	Quantitative Nuclear Magnetic Resonance (qNMR)
Loss on Drying	≤ 1.0%	Thermogravimetric Analysis (TGA)
Residue on Ignition	≤ 0.1%	USP <281>
Solubility	Soluble in methanol, acetonitrile, chloroform; sparingly soluble in water	Visual Inspection
Storage Conditions	-20°C, protected from light and moisture	Manufacturer's Recommendation

Application I: Quantification of Evonimine in Plant Extracts by HPLC

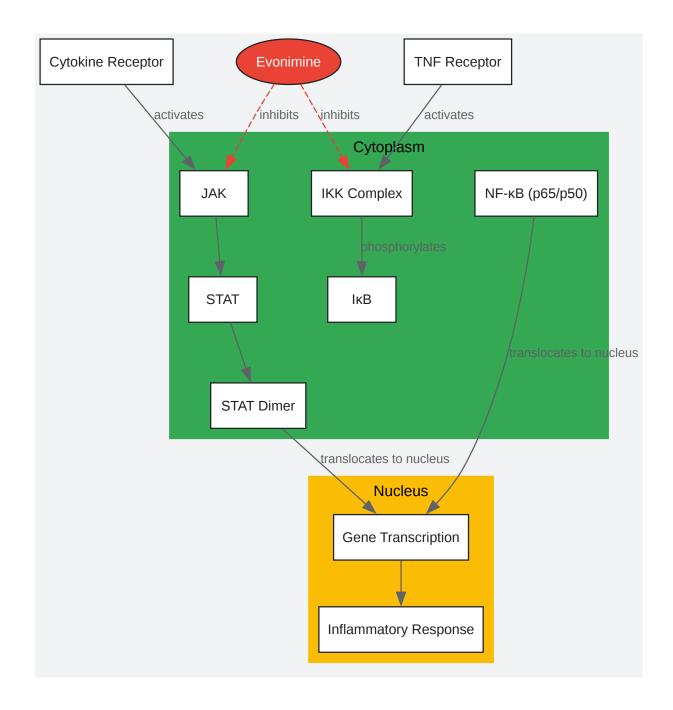
This protocol details a reverse-phase high-performance liquid chromatography (RP-HPLC) method for the quantification of **evonimine** in extracts of Tripterygium wilfordii.

Experimental Workflow for HPLC Analysis









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